

# Physical and chemical properties of (R)-Amlodipine-d4

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## Compound of Interest

Compound Name: (R)-Amlodipine-d4

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An In-depth Technical Guide to the Physical and Chemical Properties of **(R)-Amlodipine-d4**

## Introduction

**(R)-Amlodipine-d4** is the deuterated form of (R)-Amlodipine, the R-enantiomer of the widely prescribed antihypertensive drug, Amlodipine.[1] As a dihydropyridine calcium channel blocker, Amlodipine's therapeutic effects are primarily attributed to the (S)-enantiomer, while the (R)-enantiomer exhibits significantly less activity.[1][2] **(R)-Amlodipine-d4** serves as a crucial internal standard in pharmacokinetic and metabolic studies of Amlodipine, where its distinct mass allows for precise quantification by mass spectrometry.[3] This guide provides a comprehensive overview of the known physical and chemical properties of **(R)-Amlodipine-d4**, with comparative data for its non-deuterated counterpart, (R)-Amlodipine.

## Chemical Structure and Nomenclature

**(R)-Amlodipine-d4** is systematically named (4R)-2-[[2-Amino(ethoxy-d4)]methyl]-4-(2-chlorophenyl)-1,4-dihydro-6-methyl-3,5-pyridinedicarboxylic Acid 3-Ethyl 5-Methyl Ester.[4] The "-d4" designation indicates that four hydrogen atoms on the ethoxy group have been replaced with deuterium atoms.

## Physical and Chemical Properties

While extensive experimental data for **(R)-Amlodipine-d4** is not widely available due to its primary use as an analytical standard, its properties can be reliably inferred from the well-

characterized (R)-Amlodipine. The primary difference lies in the molecular weight, which is increased by the mass of the four deuterium atoms.

## Quantitative Data Summary

The following tables summarize the key physical and chemical properties of **(R)-Amlodipine-d4** and (R)-Amlodipine.

Table 1: General and Physical Properties

Property	(R)-Amlodipine-d4	(R)-Amlodipine
Molecular Formula	C <sub>20</sub> H <sub>21</sub> D <sub>4</sub> ClN <sub>2</sub> O <sub>5</sub>	C <sub>20</sub> H <sub>25</sub> ClN <sub>2</sub> O <sub>5</sub>
Molecular Weight	412.90 g/mol	408.88 g/mol
Appearance	Solid	White to Off-White Solid
Melting Point	Not available	101-103°C
Boiling Point (Predicted)	Not available	527.2 ± 50.0 °C
Density (Predicted)	Not available	1.227 ± 0.06 g/cm <sup>3</sup>

Table 2: Solubility and Dissociation

Property	Value
(R)-Amlodipine Solubility	Slightly soluble in Acetonitrile, Chloroform, and Methanol. Amlodipine is sparingly soluble in water and ethanol.
pKa (Amlodipine)	8.6 - 9.45

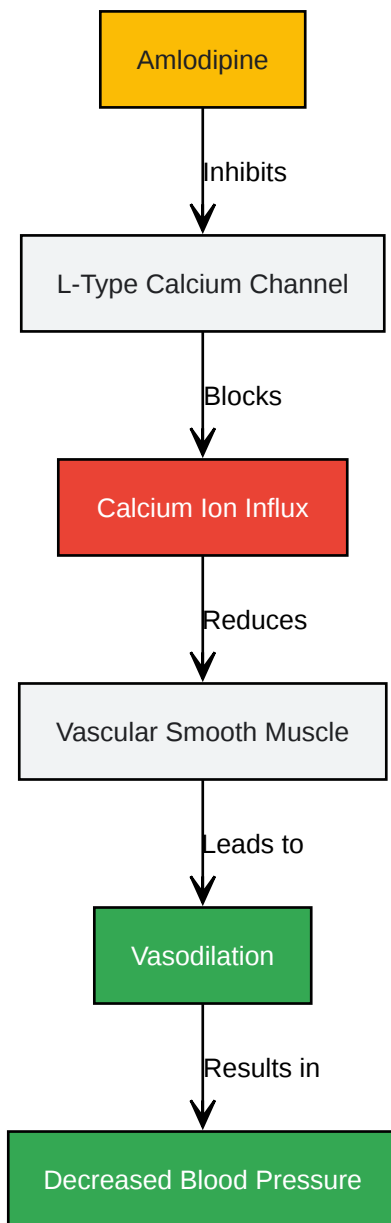
## Spectroscopic Data

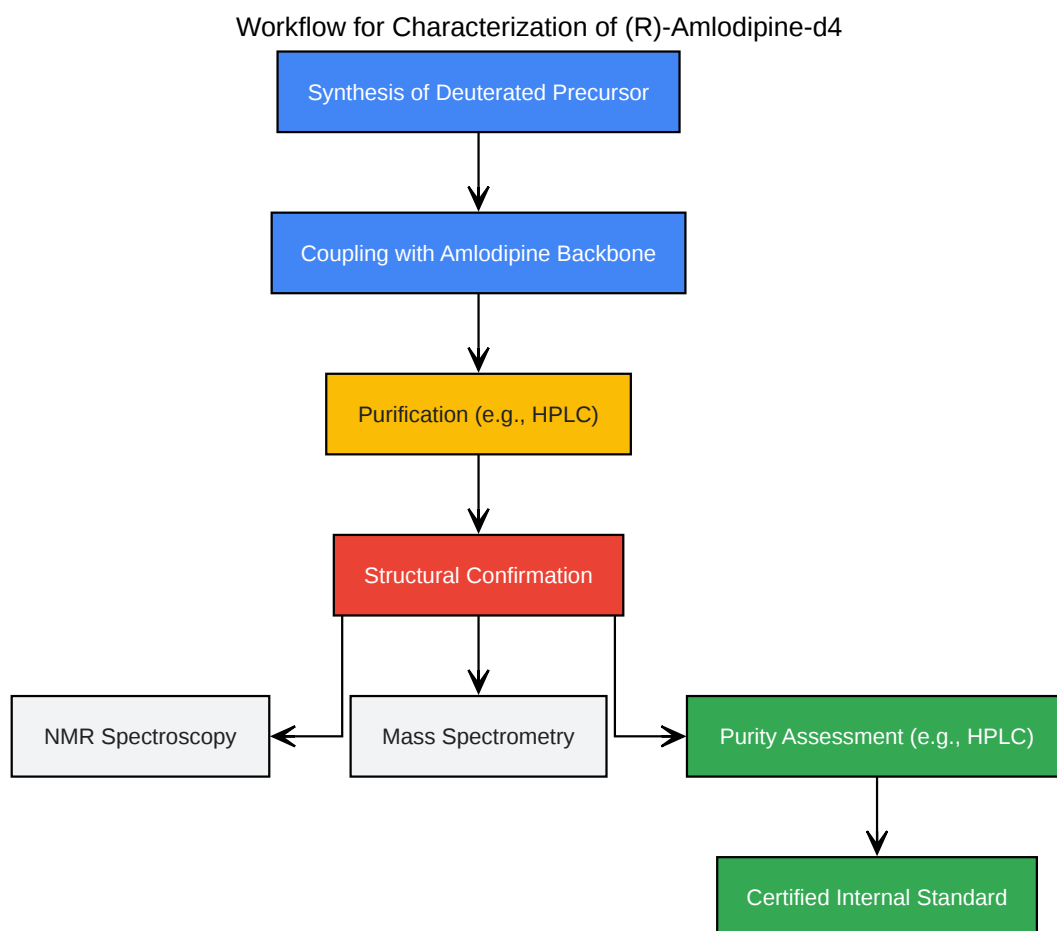
Spectroscopic analysis is essential for the structural confirmation of **(R)-Amlodipine-d4**. While specific spectra for the deuterated compound are proprietary, the expected data would be very similar to that of (R)-Amlodipine, with key differences in the mass spectrum and the disappearance of certain signals in the <sup>1</sup>H NMR spectrum.

## Mechanism of Action: Calcium Channel Blockade

Amlodipine is a dihydropyridine calcium channel blocker that inhibits the influx of calcium ions through L-type calcium channels in vascular smooth muscle and cardiac muscle. This leads to vasodilation and a subsequent reduction in blood pressure.

## Mechanism of Action of Amlodipine





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